

Comprehensive Structural Elucidation of 4-(1-Aminopropyl)phenol

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Compound of Interest

Compound Name: 4-(1-Aminopropyl)phenol

CAS No.: 85068-38-8

Cat. No.: B1274174

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Executive Summary & Structural Context[1][2][3]

4-(1-Aminopropyl)phenol (Molecular Formula:

; MW: 151.21 g/mol) represents a specific subclass of phenethylamine derivatives where the amine functionality is located at the benzylic (

) position of a propyl chain, rather than the terminal position seen in typical neurotransmitters like dopamine.

This structural distinction—a chiral benzylic amine—presents unique challenges in elucidation due to the lability of the benzylic proton and the potential for stereochemical isomers. This guide details the rigorous workflow for confirming this structure, moving from synthetic logic to spectroscopic validation (MS, IR, NMR).

Key Structural Features for Elucidation

- **Phenolic Core:** Provides characteristic UV absorbance and exchangeable protons.

- Benzylic Amine: The primary amine is attached to the carbon directly bonded to the aromatic ring ().
- Propyl Chain: Extends as an ethyl group from the chiral center.
- Chirality: The is a stereocenter, existing as and enantiomers.

"Proof by Synthesis": The Logical Anchor

Before spectroscopic analysis, the most robust structural confirmation comes from a definitive synthetic route. Understanding the precursor defines the expected product.

Recommended Synthetic Pathway: The most direct route to **4-(1-aminopropyl)phenol** involves the reductive amination of 4-hydroxypropiophenone or the reduction of its oxime derivative.

- Precursor: 4-Hydroxypropiophenone (Known structure).
- Intermediate: Reaction with Hydroxylamine () yields 4-hydroxypropiophenone oxime.
- Reduction: Catalytic hydrogenation () or Lithium Aluminum Hydride () reduction converts the oxime () directly to the amine ().

Note on Causality: This route guarantees the nitrogen is at the

(alpha) position. If the synthesis started with a Friedel-Crafts acylation of phenol with propionyl chloride followed by reductive amination, the carbon skeleton is preserved, ruling out constitutional isomers like tyramine derivatives.

Mass Spectrometry (MS): Fragmentation Logic

Mass spectrometry provides the first "fingerprint" of the molecule. For benzylic amines, the fragmentation is highly predictable and governed by

-cleavage.

Fragmentation Pathway Analysis

Molecular Ion (

): m/z 151 (Odd mass indicates odd nitrogen count).

Primary Fragmentation (

-Cleavage): In primary amines, the bond between the

-carbon (bearing the nitrogen) and the adjacent alkyl group (the

-carbon) is the weakest link under electron impact (EI).

- Cleavage: Breakage of the
bond.
- Loss: The ethyl group (, mass 29) is lost as a radical.
- Base Peak: The charge remains on the nitrogen-containing fragment due to resonance stabilization by the aromatic ring and the nitrogen lone pair.

Calculated Base Peak:

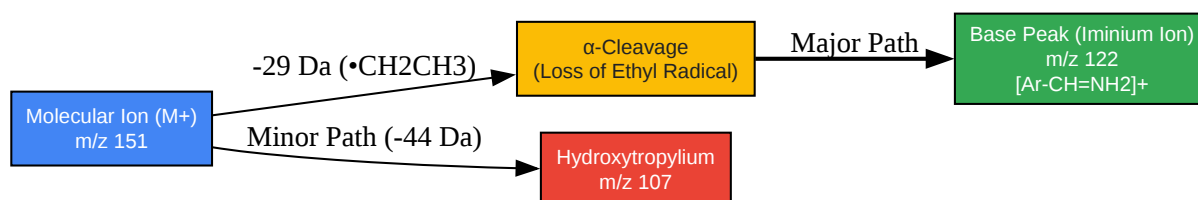
Secondary Fragmentation:

- m/z 107: Loss of the amine fragment (as

) or formation of the hydroxytropylium ion.

- m/z 77: Phenyl cation (typical aromatic signature).

Visualization: MS Fragmentation Pathway



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Figure 1: Predicted Mass Spectrometry fragmentation pathway showing the dominance of α -cleavage.^[1]

Infrared Spectroscopy (IR)

IR is used primarily for functional group inventory.

Frequency ()	Intensity	Assignment	Structural Confirmation
3200-3400	Broad/Strong	O-H Stretch	Phenolic hydroxyl group.
3300-3350	Medium (Doublet)	N-H Stretch	Primary amine (). Often obscured by OH.
2850-2960	Medium	C-H Stretch	Alkyl (propyl) chain protons.
1590, 1510	Strong	C=C Ring Stretch	Aromatic ring breathing modes.
1230	Strong	C-O Stretch	Phenol C-O bond.
830-850	Strong	C-H Bending	Para-substitution pattern (2 adjacent H's).

Nuclear Magnetic Resonance (NMR) Elucidation

This is the definitive step. The data below assumes a solvent of DMSO-

or MeOD (Methanol-

) to prevent peak broadening from exchangeable protons, though shifts below are referenced to standard ppm ranges.

¹H NMR (Proton) Analysis

The molecule possesses Low Symmetry in the alkyl chain but High Symmetry in the aromatic ring.

- Aromatic Region (AA'BB' System):
 - 6.70 ppm (2H, d,

Hz): Protons ortho to the electron-donating -OH group. Shielded.

- 7.10 ppm (2H, d,

Hz): Protons meta to the -OH (ortho to the alkyl chain). Deshielded.

- Diagnostic: The roof effect and coupling constant confirm para-substitution.

- Benzylic Methine (

):

- 3.75 - 3.85 ppm (1H, t): The chiral proton. It is deshielded by both the aromatic ring and the amine nitrogen. It appears as a triplet due to coupling with the adjacent methylene (

).[2]

- Propyl Chain (

):

- 1.60 - 1.75 ppm (2H, m): Methylene protons (
-) . Complex multiplet due to coupling with both the chiral methine and the terminal methyl.

- 0.80 ppm (3H, t): Terminal methyl group (
-) . Classic triplet.

- Exchangeable Protons (Solvent Dependent):

- In DMSO-

, the Phenol -OH appears singlet ~9.2 ppm. The Amine

appears broad ~1.5-2.0 ppm (often invisible in MeOD).

C NMR (Carbon) Analysis

Expect 7 unique carbon signals for this 9-carbon molecule due to symmetry in the phenol ring.

Carbon Type	Approx Shift (ppm)	Description
C-OH (Ipso)	156.0	Deshielded by Oxygen.
C-Alkyl (Ipso)	135.0	Attached to the propyl chain.
Ar-CH (Meta)	127.5	(2 Carbons)
Ar-CH (Ortho)	115.0	(2 Carbons) Shielded by OH resonance.
CH-NH2 ()	57.0	Chiral center. Deshielded by N.
CH2 ()	30.0	Methylene.
CH3 ()	11.0	Methyl.

Experimental Protocol: Isolation & Purification

To ensure high-quality spectral data, the sample must be free of the ketone precursor.

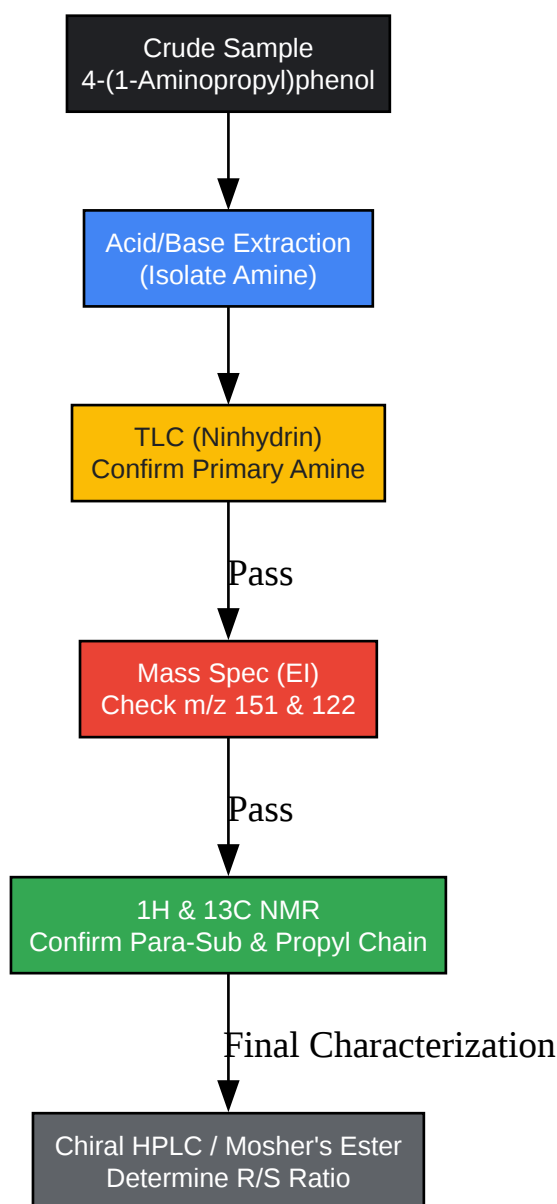
Step-by-Step Purification Workflow:

- Acid-Base Extraction:
 - Dissolve crude product in 0.1M HCl (Amine protonates to [NH+], becomes water-soluble).
 - Wash aqueous layer with Ethyl Acetate (Removes unreacted ketone/neutral impurities).
 - Basify aqueous layer to pH ~10 using NaOH or KOH

(Amine deprotonates; Phenol may also deprotonate but usually stays sufficiently organic-soluble or precipitates).

- Extract into Dichloromethane (DCM) or Ethyl Acetate.
- Drying & Concentration:
 - Dry organic layer over Anhydrous
 - .
 - Evaporate solvent under reduced pressure (Rotovap) at $<40^{\circ}\text{C}$.
- Validation Check:
 - Run TLC (Silica). Mobile phase: DCM:MeOH:NH₄OH (90:9:1).
 - Stain with Ninhydrin (Turns purple/red for primary amines).

Elucidation Workflow Diagram



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Figure 2: Operational workflow for the isolation and structural validation of the target molecule.

Stereochemical Considerations

Since C1 is chiral, the synthesized product will be a racemate (

) unless an asymmetric synthesis (e.g., using a chiral auxiliary or enzyme) was used.

Differentiation Protocol: To determine enantiomeric excess (ee):

- Derivatization: React the amine with a chiral derivatizing agent like (R)-Mosher's Acid Chloride.
- NMR Analysis: The resulting diastereomers will show distinct chemical shifts for the -proton and the methyl group in ¹H NMR.
- Chiral HPLC: Use a column like Chiralcel OD-H with a Hexane/IPA mobile phase.

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Sources

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